

Commercial availability and suppliers of Diethyl 2-oxopentanedioate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Diethyl 2-oxopentanedioate

Cat. No.: B1222868

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An In-Depth Technical Guide to **Diethyl 2-oxopentanedioate**: Commercial Availability, Synthesis, and Applications for Researchers and Drug Development Professionals

Introduction

Diethyl 2-oxopentanedioate, also known as diethyl α -ketoglutarate, is a pivotal chemical intermediate whose structural features—specifically the presence of a ketone and two ester functional groups—render it a versatile building block in organic synthesis. For researchers in medicinal chemistry and drug development, this molecule serves as a valuable scaffold for the construction of complex heterocyclic systems and other target molecules of pharmaceutical interest. This guide provides a comprehensive overview of its commercial availability, key physicochemical properties, synthetic routes, and practical applications, offering field-proven insights for its effective procurement and utilization in a laboratory setting.

Chemical Identity and Physicochemical Properties

Unambiguous identification of a chemical reagent is the foundational step for any successful research endeavor. **Diethyl 2-oxopentanedioate** is cataloged under CAS Number 5965-53-7. [1] Its molecular structure and properties are critical for planning experimental conditions, from reaction setup to purification.

Property	Value	Source(s)
CAS Number	5965-53-7	[1][2]
Molecular Formula	C ₉ H ₁₄ O ₅	[1]
Molecular Weight	202.21 g/mol	[3]
IUPAC Name	Diethyl 2-oxopentanedioate	
Synonyms	Diethyl 2-oxoglutarate, Diethyl oxalpropionate	[3]
Physical Form	Liquid	
Boiling Point	126-128°C @ 12 mmHg	
Density	~1.1 g/cm ³	[3]
Purity (Typical)	≥95%	[1][3]
InChI Key	NGRAIMFUWGFAEM-UHFFFAOYSA-N	
SMILES	O=C(OCC)C(CCC(OCC)=O)=O	

Commercial Availability and Supplier Analysis

Diethyl 2-oxopentanedioate is readily available from several chemical suppliers, catering to both small-scale research and larger development needs. When selecting a supplier, it is crucial to consider not only the price but also the stated purity, available analytical data (e.g., NMR, GC/MS), and lead times. Below is a comparative table of prominent suppliers.

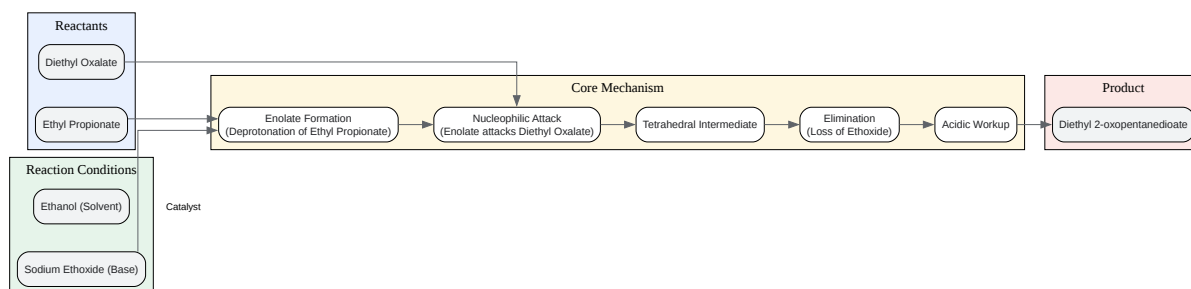
Supplier	CAS Number	Purity	Available Quantities	Notes
Sigma-Aldrich	5965-53-7	95%	Custom	Provides key documents like Certificate of Analysis (COA) and Certificate of Origin (COO).
1PlusChem LLC	5965-53-7	≥95%	100mg	Lists pricing and stock availability. [1]
BLD Pharm	5965-53-7	N/A	Custom	Offers various analytical documents including NMR, HPLC, and LC-MS. [4]
Key Organics	5965-53-7	>95%	0.25g, 1g, 5g	Provides Safety Data Sheet (SDS) and typical lead times. [5]
Crysdot LLC	5965-53-7	95+%	5g, Custom	Provides pricing for specific pack sizes and lead times.

Expert Insight: For drug development applications, sourcing from a supplier that provides a comprehensive Certificate of Analysis with detailed impurity profiling is paramount. While a 95% purity may suffice for initial exploratory work, downstream applications may necessitate higher purity grades to avoid confounding results from reactive impurities. Always request a lot-specific COA before making a bulk purchase.

Synthetic Pathways: A Mechanistic Overview

While researchers typically purchase **Diethyl 2-oxopentanedioate**, understanding its synthesis is crucial for troubleshooting potential impurities and for designing novel analogs. The most common and industrially relevant synthetic strategy is the Claisen condensation, a fundamental carbon-carbon bond-forming reaction.^{[6][7]}

The reaction involves the condensation of diethyl oxalate with ethyl propionate in the presence of a strong base, typically sodium ethoxide. The ethoxide serves to deprotonate the α -carbon of ethyl propionate, forming a resonance-stabilized enolate. This nucleophilic enolate then attacks one of the electrophilic carbonyl carbons of diethyl oxalate. Subsequent loss of an ethoxide leaving group and acidic workup yields the final β -keto ester product.



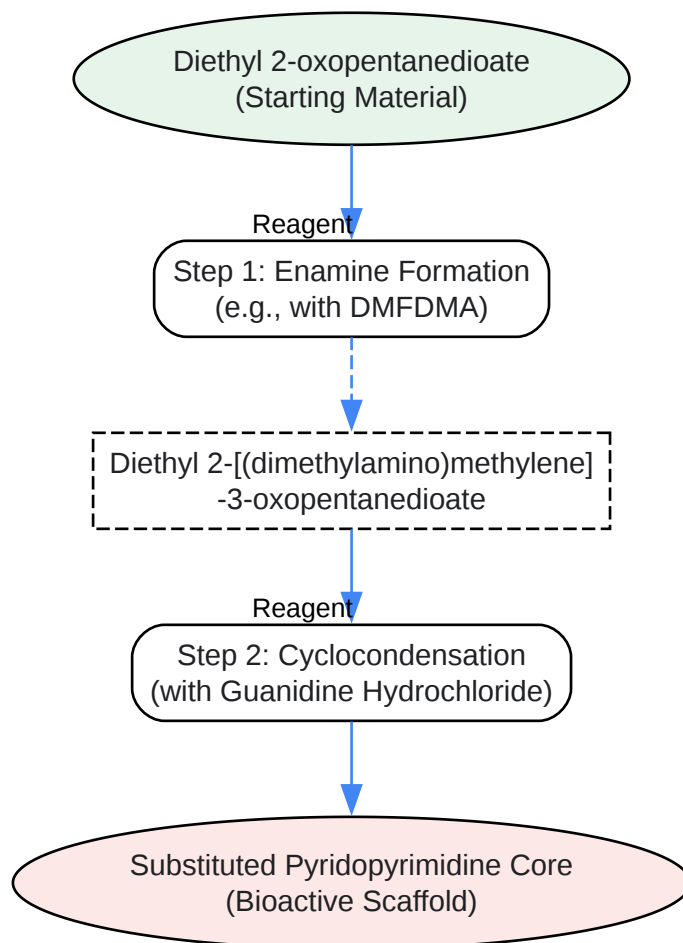
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Caption: General workflow for the synthesis of **Diethyl 2-oxopentanedioate** via Claisen condensation.

Key Applications in a Research Context

The utility of **Diethyl 2-oxopentanedioate** lies in its reactivity, making it a precursor for a wide array of more complex molecules, particularly heterocyclic compounds.[8] Its bifunctional nature allows for sequential or one-pot multicomponent reactions, which are highly valued in drug discovery for building molecular libraries efficiently.

One notable application is in the synthesis of substituted pyridopyrimidines.[9] These scaffolds are of significant interest due to their prevalence in molecules with demonstrated antimicrobial and anticancer activities.[7] The synthesis often involves the transformation of **Diethyl 2-oxopentanedioate** into a more elaborate intermediate, which is then cyclized with a guanidine derivative.



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Caption: Synthetic workflow from **Diethyl 2-oxopentanedioate** to bioactive heterocyclic cores.

Analytical and Quality Control Protocol: Purity Assessment by Gas Chromatography (GC)

Verifying the purity of the starting material is a non-negotiable step in drug development. Gas Chromatography (GC) is a robust method for assessing the purity of volatile compounds like **Diethyl 2-oxopentanedioate**.

Objective: To determine the purity of a supplied batch of **Diethyl 2-oxopentanedioate** and identify any volatile impurities.

Instrumentation and Materials:

- Gas Chromatograph with a Flame Ionization Detector (FID).
- Capillary Column (e.g., DB-5 or equivalent, 30 m x 0.25 mm ID, 0.25 µm film thickness).
- Helium or Nitrogen as carrier gas.
- **Diethyl 2-oxopentanedioate** sample.
- High-purity solvent for dilution (e.g., Dichloromethane or Ethyl Acetate).
- Volumetric flasks and syringes.

Step-by-Step Protocol:

- Sample Preparation: Accurately weigh approximately 20 mg of the **Diethyl 2-oxopentanedioate** sample and dissolve it in 10 mL of the chosen solvent in a volumetric flask to create a ~2 mg/mL solution.
- GC Instrument Setup:
 - Injector Temperature: 250°C
 - Detector Temperature: 280°C
 - Oven Temperature Program:

- Initial temperature: 100°C, hold for 2 minutes.
- Ramp: Increase at 10°C/min to 250°C.
- Final hold: Hold at 250°C for 5 minutes.
- Carrier Gas Flow Rate: 1.0 mL/min (constant flow).
- Injection Volume: 1 µL.
- Split Ratio: 50:1.
- Analysis: Inject the prepared sample onto the GC system.
- Data Interpretation: Integrate the peaks in the resulting chromatogram. The purity is calculated as the percentage area of the main peak relative to the total area of all peaks.
 - $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) * 100$

Causality and Trustworthiness: This protocol is designed to provide a clear separation of the target compound from lower-boiling point solvents or starting materials and higher-boiling point byproducts. The FID detector offers high sensitivity for organic compounds, ensuring that even minor impurities are detected. By using a standard temperature ramp, the method is robust and reproducible, providing a self-validating system for quality control.

Safety, Handling, and Storage

Proper handling and storage are essential for laboratory safety and for maintaining the integrity of the chemical.

- Hazard Identification: **Diethyl 2-oxopentanedioate** is classified as harmful if swallowed (H302).[2] It is designated with the GHS07 pictogram (Exclamation mark).
- Handling Precautions:
 - Always work in a well-ventilated area or a chemical fume hood.[2]
 - Wear appropriate Personal Protective Equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[2]

- Avoid contact with skin and eyes.[2]
- Wash hands thoroughly after handling.[3]
- Storage Conditions:
 - Store in a tightly closed container.[3]
 - Keep in a cool, dry place away from incompatible substances.[2] Room temperature storage is generally recommended.

Conclusion

Diethyl 2-oxopentanedioate is a commercially accessible and highly valuable reagent for professionals in chemical research and drug development. Its utility as a precursor to complex heterocyclic structures, combined with its straightforward procurement from a range of reliable suppliers, makes it an important tool in the synthetic chemist's arsenal. By understanding its chemical properties, synthetic origins, and proper handling procedures, researchers can confidently and safely integrate this versatile building block into their discovery workflows to accelerate the development of novel therapeutics.

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- To cite this document: BenchChem. [Commercial availability and suppliers of Diethyl 2-oxopentanedioate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222868#commercial-availability-and-suppliers-of-diethyl-2-oxopentanedioate]

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